

# A Technical Guide to the Synthesis of 5-Hydroxyisophthalic Acid from Isophthalic Acid

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## Compound of Interest

Compound Name: *5-Hydroxyisophthalic acid*

Cat. No.: *B057310*

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## Introduction

**5-Hydroxyisophthalic acid** (5-HIPA), identified by its CAS number 618-83-7, is a critical aromatic dicarboxylic acid that serves as a versatile intermediate in the fine chemical and pharmaceutical industries.<sup>[1]</sup> Its molecular structure, featuring both carboxyl and hydroxyl functional groups, provides strategic points for chemical modification, making it an essential building block for complex molecules.<sup>[1]</sup> In the pharmaceutical sector, 5-HIPA is a vital precursor for the synthesis of active pharmaceutical ingredients (APIs), most notably as an intermediate in the manufacturing of non-ionic X-ray contrast agents like Iomeprol and bronchodilators.<sup>[2][3]</sup> Its applications also extend to the production of advanced polymers, heat-resistant polyamides, and thermosetting polyesters for stain-resistant coatings.<sup>[1][3]</sup> This guide provides an in-depth technical overview of the primary synthetic routes to produce **5-Hydroxyisophthalic acid** starting from isophthalic acid, focusing on methodologies, experimental protocols, and quantitative data relevant to researchers and professionals in chemical and drug development.

## Overview of Synthetic Pathways

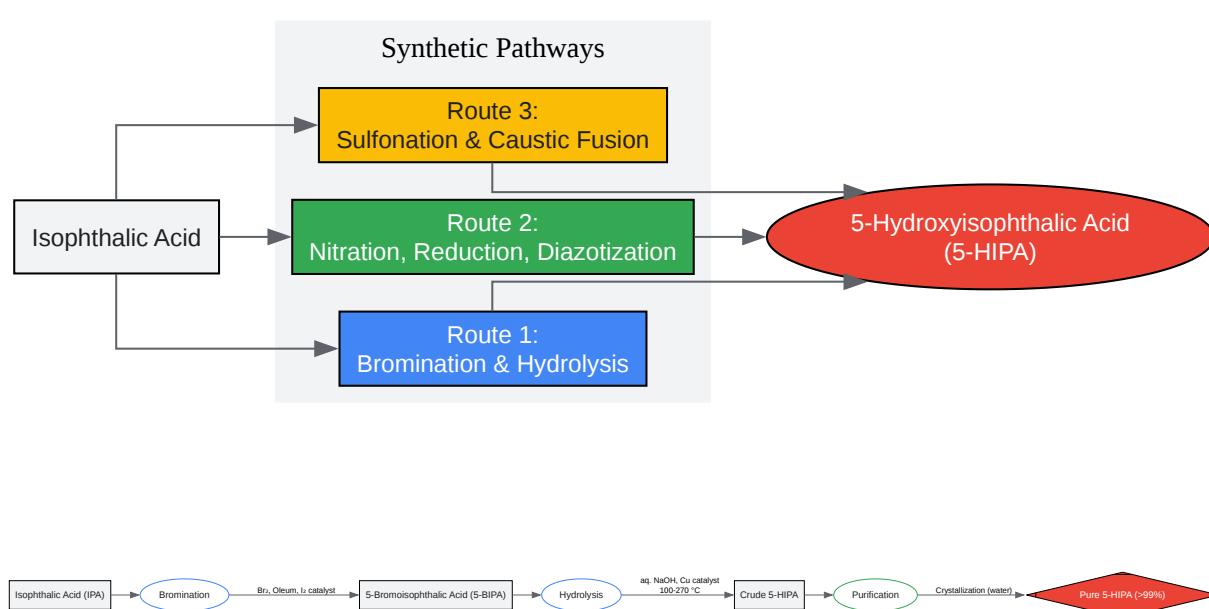
Several methods for the preparation of **5-Hydroxyisophthalic acid** from isophthalic acid have been reported in the literature. The most prominent and practical routes involve multi-step chemical transformations. The three primary pathways are:

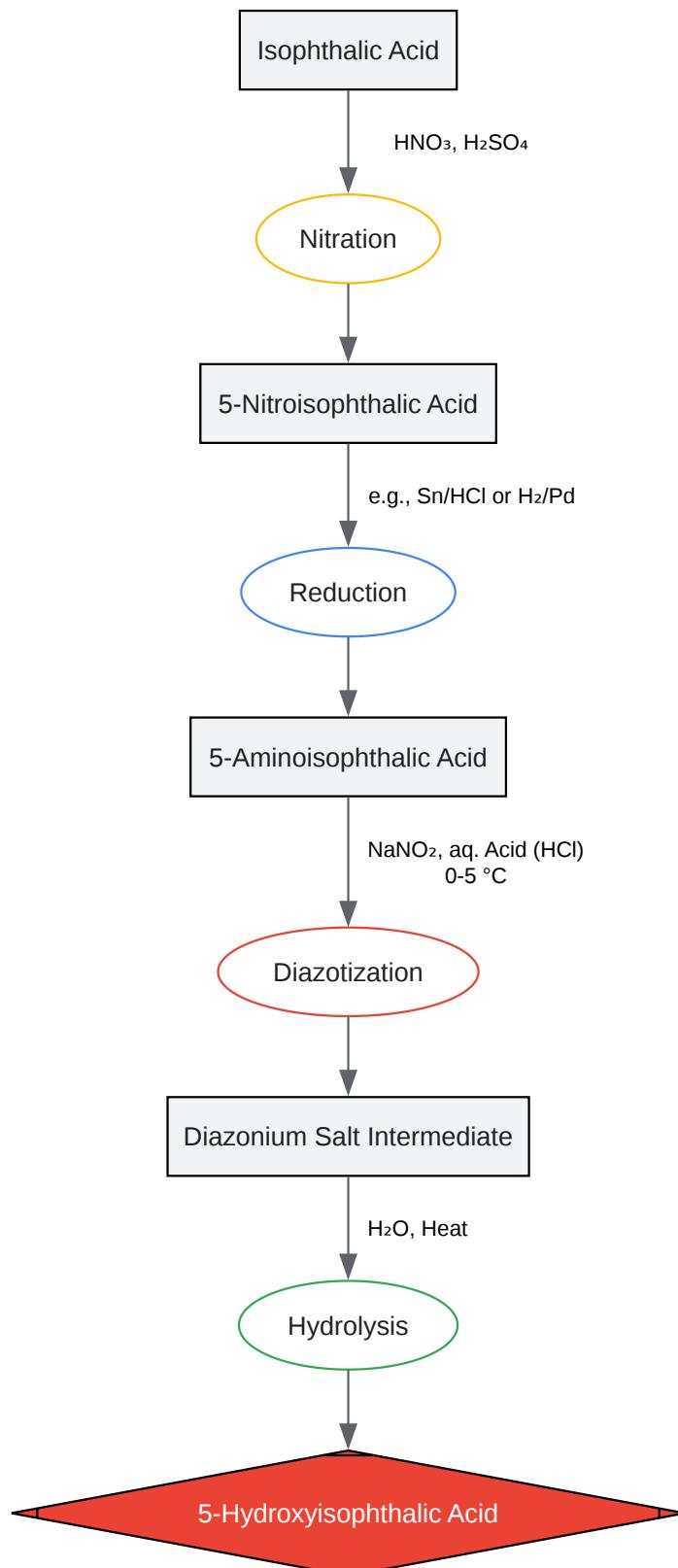
- Bromination and Subsequent Hydrolysis: A robust two-stage process involving the selective bromination of isophthalic acid to form 5-bromoisophthalic acid (5-BIPA), followed by a

copper-catalyzed hydrolysis to yield 5-HIPA.[2][4]

- Nitration, Reduction, and Diazotization: A classic three-step sequence beginning with the nitration of isophthalic acid, followed by the reduction of the nitro group to an amine, and finally, conversion of the amino group to a hydroxyl group via a diazonium salt intermediate. [2]
- Sulfonation and Caustic Fusion: A traditional method that involves the sulfonation of isophthalic acid, followed by fusion with a strong base (caustic fusion) to replace the sulfonic acid group with a hydroxyl group.[2]

The following diagram illustrates these primary synthetic strategies originating from isophthalic acid.



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